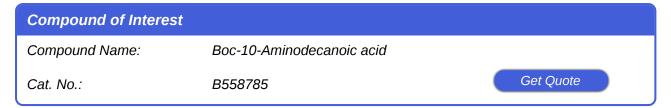


## An In-depth Technical Guide to Boc-10aminodecanoic Acid

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For Researchers, Scientists, and Drug Development Professionals

#### Introduction

**Boc-10-aminodecanoic acid**, with the CAS number 173606-50-3, is a valuable synthetic building block widely utilized in peptide synthesis, drug delivery systems, and the development of Proteolysis Targeting Chimeras (PROTACs).[1] Its structure features a ten-carbon aliphatic chain, providing hydrophobicity and spacing, a terminal carboxylic acid for conjugation, and a Boc (tert-butoxycarbonyl) protected amine, which allows for controlled and site-specific reactions. This guide provides a comprehensive overview of its chemical properties, synthesis, and key applications, complete with experimental protocols and workflow diagrams.

#### **Physicochemical Properties**

**Boc-10-aminodecanoic acid** is a white solid at room temperature, with a purity typically greater than or equal to 98%.[1][2] Its physicochemical properties are summarized in the table below.



Property	Value	Reference
CAS Number	173606-50-3	[1]
Molecular Formula	C15H29NO4	[1][2]
Molecular Weight	287.4 g/mol	[1]
Appearance	White solid	[1][2]
Purity	≥ 98%	[1]
Density	1.015 g/cm <sup>3</sup>	
Storage Temperature	2-8 °C (short term), -20 °C (long term)	[3]
Solubility	Soluble in organic solvents such as DMSO.	[3]

## Safety and Handling

**Boc-10-aminodecanoic acid** is classified as a hazardous substance. It can cause skin and serious eye irritation, and may cause respiratory irritation.[4][5] When handling this compound, it is crucial to wear appropriate personal protective equipment, including gloves, protective clothing, and eye protection.[4][5] Work should be conducted in a well-ventilated area, and the formation of dust should be avoided.[4]

#### Synthesis of Boc-10-aminodecanoic Acid

The synthesis of **Boc-10-aminodecanoic acid** is a straightforward process involving the protection of the amino group of 10-aminodecanoic acid with a Boc anhydride.

#### **Experimental Protocol**

A representative protocol for the synthesis of **Boc-10-aminodecanoic acid** is as follows:

- Dissolution: Dissolve 10-aminodecanoic acid in a mixture of water and tert-butanol.
- Addition of Base: Add sodium hydroxide to the solution to deprotonate the carboxylic acid and facilitate the reaction.







- Addition of Boc Anhydride: Add di-tert-butyl dicarbonate (Boc anhydride) to the reaction mixture.
- Reaction: Stir the mixture at room temperature for 24 hours.
- Workup: Acidify the reaction mixture with 1 M HCl and extract the product with ethyl acetate.
- Purification: Wash the organic layer with brine, dry over magnesium sulfate, and concentrate in vacuo to yield the final product as a white solid.



## Reactants 10-Aminodecanoic acid Boc anhydride Sodium Hydroxide Water/tert-butanol Reaction/ Stir at RT for 24h Workup & Purification Acidify with 1M HCl Extract with Ethyl Acetate Wash with Brine Dry over MgSO4 Concentrate in vacuo

#### Synthesis of Boc-10-aminodecanoic Acid

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 $Synthesis \ of \ \textbf{Boc-10-aminodecanoic acid}.$ 



#### **Applications in Peptide Synthesis**

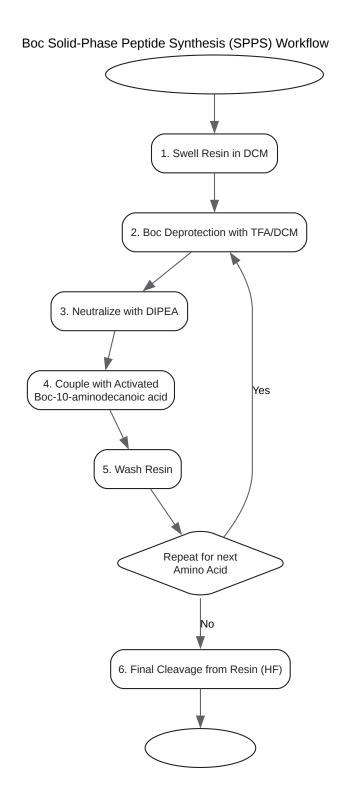
**Boc-10-aminodecanoic acid** is a key building block in solid-phase peptide synthesis (SPPS), where it serves as a hydrophobic spacer or for the introduction of a fatty acid moiety. The Boc protecting group allows for the stepwise addition of amino acids to a growing peptide chain.

# Experimental Workflow: Boc Solid-Phase Peptide Synthesis (SPPS)

The general workflow for incorporating **Boc-10-aminodecanoic acid** into a peptide via SPPS is as follows:

- Resin Swelling: The solid support resin is swollen in a suitable solvent like dichloromethane (DCM).
- Boc Deprotection: The Boc protecting group of the resin-bound amino acid is removed using trifluoroacetic acid (TFA) in DCM.
- Neutralization: The resin is neutralized with a base such as diisopropylethylamine (DIPEA).
- Coupling: **Boc-10-aminodecanoic acid** is activated with a coupling agent (e.g., HATU) and then coupled to the deprotected amino group on the resin.
- Washing: The resin is washed to remove excess reagents and byproducts.
- Repeat: Steps 2-5 are repeated for each subsequent amino acid to be added to the peptide chain.
- Cleavage: The final peptide is cleaved from the resin using a strong acid like hydrofluoric acid (HF).





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Boc Solid-Phase Peptide Synthesis (SPPS) Workflow.



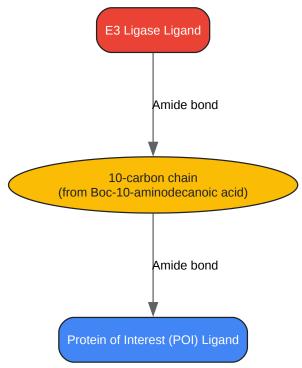
#### **Application as a PROTAC Linker**

**Boc-10-aminodecanoic acid** is an ideal linker for the synthesis of PROTACs.[3] PROTACs are heterobifunctional molecules that recruit a target protein to an E3 ubiquitin ligase, leading to the ubiquitination and subsequent degradation of the target protein. The ten-carbon chain of **Boc-10-aminodecanoic acid** provides the necessary spacing between the target protein ligand and the E3 ligase ligand.

#### **Conceptual Structure of a PROTAC**

The conceptual structure of a PROTAC utilizing **Boc-10-aminodecanoic acid** as a linker is depicted below. The carboxylic acid end can be coupled to a ligand for the E3 ligase, while the Boc-protected amine, after deprotection, can be coupled to a ligand for the protein of interest.

Conceptual Structure of a PROTAC with Boc-10-aminodecanoic acid Linker



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Conceptual Structure of a PROTAC.

#### **Experimental Protocol: PROTAC Synthesis**

A representative protocol for synthesizing a PROTAC using **Boc-10-aminodecanoic acid** is as follows:

- Immobilization: An E3 ligase ligand is immobilized on a solid support resin.[6]
- Linker Coupling: The immobilized ligand is coupled with Boc-10-aminodecanoic acid using a suitable coupling agent.
- Boc Deprotection: The Boc protecting group on the linker is removed with TFA.[6]
- POI Ligand Coupling: The ligand for the protein of interest (POI), containing a carboxylic acid, is activated with HATU and coupled to the deprotected amine of the linker.[6]
- Cleavage and Purification: The final PROTAC is cleaved from the resin and purified by HPLC.

#### **Analytical Characterization**

The purity and identity of **Boc-10-aminodecanoic acid** and its derivatives are typically confirmed by High-Performance Liquid Chromatography (HPLC) and Nuclear Magnetic Resonance (NMR) spectroscopy.

- HPLC: Reverse-phase HPLC with a C18 column is a common method for assessing the purity of **Boc-10-aminodecanoic acid**. A gradient of acetonitrile and water with an acidic modifier like formic acid is often used as the mobile phase.[7]
- NMR: ¹H and ¹³C NMR spectroscopy are used to confirm the chemical structure. The ¹H
  NMR spectrum will show characteristic peaks for the tert-butyl group of the Boc protector, the
  methylene protons of the decanoic acid chain, and the N-H proton.[8]

#### Conclusion

**Boc-10-aminodecanoic acid** is a versatile and indispensable tool in modern drug discovery and chemical biology. Its well-defined structure and reactivity make it a valuable component in



the synthesis of complex peptides and targeted protein degraders. This guide has provided a comprehensive overview of its properties, synthesis, and key applications, offering a valuable resource for researchers in the field.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Boc-10-aminodecanoic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b558785#boc-10-aminodecanoic-acid-cas-number]

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